

Commercial Availability and Application of Diclofenac Amide-13C6 Analytical Standard: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the Diclofenac Amide-¹³C₆ analytical standard, a crucial component in the bioanalysis of the widely used non-steroidal anti-inflammatory drug (NSAID), diclofenac. This isotopically labeled internal standard is essential for achieving accurate and precise quantification in complex biological matrices through mass spectrometry-based methods. This document outlines key commercial sources, provides detailed experimental protocols for its use, and visualizes the procurement and analytical workflows.

Commercial Sourcing of Diclofenac Amide-13C6

The Diclofenac Amide-¹³C₆ analytical standard is available from several specialized chemical suppliers. Researchers should always request a Certificate of Analysis (CoA) to ensure the quality and purity of the standard for their specific application.



Supplier	Product Name	Catalog Number	Molecular Formula	Notes
Clinivex	Diclofenac Amide- ¹³ C ₆ (~5% unlabelled)	RCLS2L132212	C ₈ ¹³ C ₆ H ₉ Cl ₂ NO	For laboratory and research use only.[1]
LGC Standards	Diclofenac Amide- ¹³ C ₆ (~5% unlabelled)	TRC-D436442- 1MG	Not Specified	Sold by pack size (e.g., 1 mg). [2][3]
Clearsynth	Diclofenac Amide- ¹³ C ₆ (~5% unlabelled)	Not Specified	Not Specified	Certificate of Analysis is available.[4]
Benchchem	Diclofenac Amide- ¹³ C ₆	B195509	Not Specified	For research use only.[5]

Experimental Protocol: Quantification of Diclofenac in Human Plasma using a ¹³C₆-Labeled Internal Standard

The following protocol is a synthesized example based on established methodologies for the determination of diclofenac in human plasma by LC-MS/MS, utilizing a ¹³C₆-labeled internal standard.[6]

Materials and Reagents

- Diclofenac analytical standard
- Diclofenac Amide-13C6 (or Diclofenac acetophenyl ring-13C6) as an internal standard (IS)[6]
- HPLC-grade acetonitrile, methanol, and water[6]
- Formic acid and ammonium acetate[6]
- Human plasma (blank)[6]



Preparation of Stock and Working Solutions

- Diclofenac Stock Solution (1.0 mg/mL): Accurately weigh and dissolve the diclofenac reference material in a 50:50 (v/v) mixture of acetonitrile and water.[6]
- Internal Standard Stock Solution (1.0 mg/mL): Accurately weigh and dissolve the Diclofenac Amide-¹³C₆ in a 50:50 (v/v) mixture of acetonitrile and water.[6]
- Working Solutions: Prepare serial dilutions of the stock solutions in the appropriate solvent to create calibration standards and quality control (QC) samples at various concentrations.

Sample Preparation (Protein Precipitation)

- To a 200 μL aliquot of human plasma, add 10 μL of the internal standard working solution.
 For calibration standards and QCs, add 10 μL of the respective diclofenac working solutions.
 For blank samples, add 10 μL of water.[8]
- Add 200 μL of 70% formic acid in water to the plasma samples and vortex thoroughly to precipitate proteins.[8]
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- HPLC System: Agilent 1200 series or equivalent[6]
- Analytical Column: Phenomenex Kynetex C18 (50 × 2.10 mm) or equivalent[6]
- Mobile Phase: An isocratic mixture of 52.5% acetonitrile and 47.5% water (containing 1 mL of 5% ammonium acetate and 1 mL of formic acid per 1 L of water).
- Flow Rate: 0.3 mL/min[6]
- Column Temperature: 35 °C[6]
- Mass Spectrometer: Agilent 6410 triple quadrupole or equivalent[6]



- Ionization Mode: Electrospray Ionization (ESI), Negative Mode[6]
- MRM Transitions:
 - Diclofenac: m/z 294.0 → 250.0[6]
 - Diclofenac acetophenyl ring-¹³C₆ (IS): m/z 300.1 → 256.1[6]

Visualizing Workflows Procurement and Handling of Analytical Standard

The following diagram illustrates the typical workflow from identifying the need for an analytical standard to its use in experiments.



Identify Need for Internal Standard Search Commercial Suppliers (e.g., Clinivex, LGC Standards) Request & Review Certificate of Analysis (CoA) **Procure Standard** Log & Store According to CoA Specifications Prepare Stock & Working Solutions Use in Analytical

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Experiments

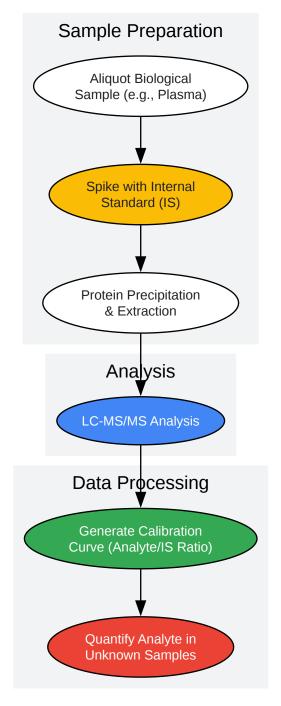
Caption: Workflow for acquiring and preparing the analytical standard.

General Analytical Workflow with Internal Standard

This diagram outlines the key steps in a typical bioanalytical method using an internal standard for quantification.



Bioanalytical Workflow Using an Internal Standard



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Caption: Steps for sample analysis using an internal standard.



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